

Safeguarding Your Laboratory: Proper Disposal of 2'-Bromopropiophenone

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Compound of Interest

Compound Name: 2'-Bromopropiophenone

Cat. No.: B130235

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. **2'-Bromopropiophenone**, a common intermediate in organic synthesis, requires careful management due to its hazardous properties. This guide provides essential, step-by-step procedures for its safe disposal, aligning with standard safety protocols and regulatory requirements.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **2'-Bromopropiophenone** with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.^[1] This compound is harmful if swallowed, causes skin and eye irritation, and may lead to respiratory irritation.^{[2][3]} It is also a lachrymator, a substance that can cause tearing.^{[1][2]}

Essential PPE includes:

- Chemical splash goggles^{[1][2]}
- Appropriate chemical-resistant gloves^{[1][2]}
- Protective clothing to prevent skin exposure^{[1][2]}
- A NIOSH/MSHA-approved respirator^{[1][2]}

Store **2'-Bromopropiophenone** in a tightly closed container in a refrigerated (below 4°C/39°F) and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[1][2]

Quantitative Safety Data

The following table summarizes key quantitative data for **2'-Bromopropiophenone**, crucial for safe handling and disposal decisions.

Property	Value	Citation(s)
Molecular Formula	C ₉ H ₉ BrO	[1][2]
Molecular Weight	213.07 g/mol	[2]
Boiling Point	245-250 °C @ 760 mmHg	[2][4]
Density	1.4000 g/cm ³ at 25 °C	[2][4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
UN Number	2810	[1][2]
Hazard Class	6.1 (Toxic)	[1][2]
Packing Group	III	[1][2]
Storage Temperature	2-8°C (Refrigerated)	[3][4]

Step-by-Step Disposal Protocol

As a halogenated organic compound, **2'-Bromopropiophenone** must be disposed of as hazardous waste.[2][5][6][7] It is critical to segregate it from non-halogenated waste streams to prevent dangerous reactions and to facilitate proper treatment, which is often high-temperature incineration.[5][6][7]

Laboratory-Scale Disposal Procedure:

- Waste Identification and Segregation:

- Clearly identify the waste as "Halogenated Organic Waste" and specifically list "**2'-Bromopropiophenone**" as a constituent.[5][6][8]
- Never mix **2'-Bromopropiophenone** waste with non-halogenated organic solvents, acids, bases, or other reactive waste types.[5][6]
- Container Selection and Labeling:
 - Use a designated, compatible, and leak-proof container with a secure screw-top cap.[6][8]
The original reagent bottle, if empty and clean, can be repurposed for this.
 - Affix a hazardous waste label to the container before adding any waste.[5][8]
 - The label must include the words "Hazardous Waste," the full chemical name of all contents with approximate percentages, and the associated hazard pictograms (e.g., toxic, irritant).[4][5]
- Waste Collection:
 - Perform all transfers of waste into the container within a certified chemical fume hood to minimize inhalation exposure.[1]
 - Carefully pour the waste into the designated container, avoiding splashes.
 - Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.[7]
 - Keep the waste container tightly sealed at all times, except when actively adding waste.[6][8]
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.
 - The storage area should be well-ventilated and have secondary containment to capture any potential leaks.[7]

- Arranging for Disposal:
 - Once the waste container is full or has been stored for the maximum period allowed by your institution's policy (often a few months), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[7][9]

Spill Cleanup Procedure

In the event of a spill, immediately evacuate the area if the spill is large or if you are not trained to handle it. For small spills:

- Ensure adequate ventilation.[2]
- Wearing the appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth.[1][2]
- Carefully collect the absorbed material and place it into a labeled hazardous waste container. [1]
- Clean the spill area with soap and water.
- Dispose of all contaminated materials, including gloves and absorbent pads, as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **2'-Bromopropiophenone**.

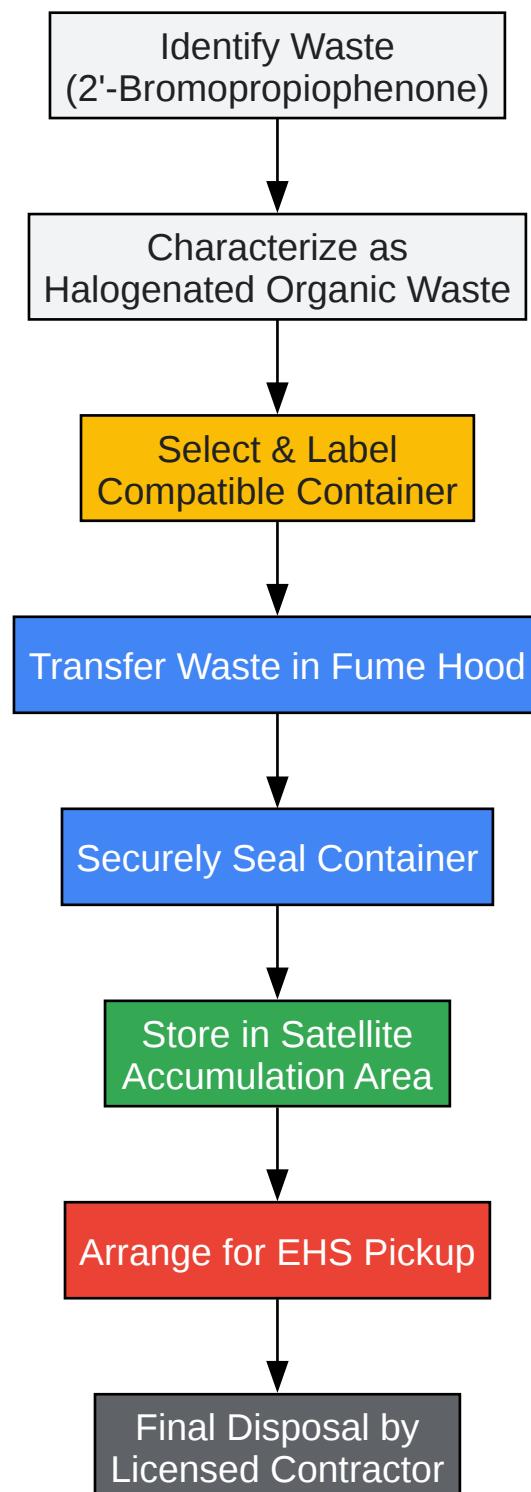


Figure 1: 2'-Bromopropiophenone Disposal Workflow

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Caption: Disposal workflow for **2'-Bromopropiophenone**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2'-Bromopropiophenone**, protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and disposal guidelines, as local regulations may vary.[2]

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